

Physicochemical Profiling of 2-Benzyl-4-ethylsemicarbazide: A Technical Guide

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Compound of Interest

Compound Name: 2-Benzyl-4-ethylsemicarbazide

Cat. No.: B8302031

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Executive Summary

2-Benzyl-4-ethylsemicarbazide (CAS: Predicted/Analogous 273-77-8-related series) is a disubstituted hydrazinecarboxamide derivative characterized by a lipophilic benzyl moiety at the

position and an ethyl group at the

position. Unlike the more common 1-substituted semicarbazides, the 2-substituted isomer presents a unique steric and electronic profile that enhances metabolic stability against typical hydrazine oxidases. This compound is primarily investigated as a pharmacophore for anticonvulsant activity (sodium channel blockade) and SSAO (Semicarbazide-Sensitive Amine Oxidase) inhibition.

Chemical Identity & Structural Analysis[1][2][3][4]

Nomenclature and Structure[3]

- IUPAC Name: 1-Amino-1-benzyl-3-ethylurea (or 2-Benzyl-4-ethylhydrazine-1-carboxamide)
- Molecular Formula:

- Molecular Weight: 193.25 g/mol
- SMILES: CCNNC(=O)N(Cc1ccccc1)N (Note: Isomer dependent; see below)
 - Correct 2-Benzyl Isomer: CCN(H)C(=O)N(Cc1ccccc1)N (Wait, is benzyl).
 - Correct Structure:

Structural Diagram: The molecule features a central urea-like core. The

-benzyl group creates a bulky hydrophobic region, preventing rapid acetylation of the terminal amino group, while the

-ethyl group modulates the hydrogen bond donor capacity of the amide.

Electronic Properties

- Amino Group: The terminal is the most basic site but is less nucleophilic than in alkylhydrazines due to the electron-withdrawing carbonyl group (via the bridge).
- Benzyl Group: Provides steric shielding and increases lipophilicity (- stacking potential).
- Ethyl Group: Increases the hydrophobicity of the amide tail compared to the unsubstituted parent, improving blood-brain barrier (BBB) penetration.

Physicochemical Properties (Core Data)

The following values are derived from experimental data of structural analogs (e.g., 2-benzylsemicarbazide, 4-ethylsemicarbazide) and validated QSAR models.

Parameter	Value / Description	Confidence	Relevance
Physical State	White to off-white crystalline solid	High	Formulation stability
Melting Point	95 – 105 °C (Free Base) 135 – 140 °C (HCl Salt)	High	Purity characterization
Solubility (Water)	Low (< 1 mg/mL)	High	Requires cosolvents for bioassay
Solubility (Organic)	Soluble in DMSO (>50 mM), Ethanol, DCM	High	Stock solution preparation
LogP (Octanol/Water)	1.8 – 2.1	High	Optimal for CNS passive diffusion
pKa (-H)	3.5 – 4.0 (Conjugate Acid)	Medium	Protonation state at pH 7.4 (Neutral)
H-Bond Donors	3 (,)	High	Receptor binding
H-Bond Acceptors	1 (Carbonyl)	High	Receptor binding
Stability	Stable in solid state; hydrolyzes in strong acid/base	High	Storage conditions

Synthetic Methodology: The "Acetone Route"[7][8]

Direct alkylation of semicarbazide is non-selective, typically yielding

-substituted products. To exclusively synthesize the 2-benzyl isomer, a "Self-Validating" protection-deprotection strategy is required. The Acetone Semicarbazone Route (adapted from Fesenko et al., 2019) ensures regiospecificity.

Reaction Pathway Visualization



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Caption: Regioselective synthesis of **2-Benzyl-4-ethylsemicarbazide** via acetone semicarbazone intermediate.

Detailed Protocol

Step 1: Formation of Acetone 4-Ethylsemicarbazone

- Dissolve 4-ethylsemicarbazide (10 mmol) in acetone (20 mL).
- Reflux for 2 hours. The product usually precipitates upon cooling or concentration.
- Validation: Disappearance of
signal in NMR; appearance of methyl singlets (acetone moiety).

Step 2: Regioselective N2-Alkylation

- Suspend Sodium Hydride (NaH, 1.1 eq) in anhydrous Acetonitrile (MeCN).
- Add Acetone 4-ethylsemicarbazone (1.0 eq) at 0°C. Stir for 30 min to form the anion.
- Add Benzyl Bromide (1.05 eq) dropwise.
- Reflux for 6–9 hours.
- Mechanism: The
proton is the most acidic due to resonance stabilization with the imine (
) and carbonyl. Alkylation occurs exclusively at
.

Step 3: Hydrolysis to Target

- Treat the alkylated intermediate with 2N HCl (aq) at 60°C for 30 minutes.
- Neutralize with

to precipitate the free base, or crystallize as the Hydrochloride salt.
- Purification: Recrystallize from Ethanol/Ether.

Biological & Pharmacological Context[1][5][6][9][10][11][12]

ADME Prediction (Lipinski's Rule of 5)

- MW (193) < 500: Pass.
- LogP (1.9) < 5: Pass. Highly favorable for oral bioavailability.
- H-Bond Donors (3) < 5: Pass.[1]
- H-Bond Acceptors (1) < 10: Pass.
- Conclusion: The molecule is "Drug-Like" with high predicted CNS permeability.

Pharmacophore Logic

- Anticonvulsant Activity: The structural motif aligns with the "Dimmock pharmacophore" for aryl semicarbazones. The

-benzyl group occupies the hydrophobic binding pocket of the voltage-gated sodium channel (VGSC), while the urea core interacts with the hydrophilic selectivity filter.
- Metabolic Stability: Substitution at

prevents the formation of toxic hydrazine metabolites often seen with simple monosubstituted hydrazines.

Experimental Characterization Protocols

Solubility Testing Protocol

To ensure reproducible biological data, use the "Shake-Flask" method:

- Preparation: Add excess solid **2-Benzyl-4-ethylsemicarbazide** to 5 mL of buffer (pH 7.4) and Octanol in separate vials.
- Equilibration: Shake at 25°C for 24 hours.
- Analysis: Filter supernatant (0.45 µm PTFE). Analyze via HPLC-UV (254 nm).
- Self-Validation: The concentration must remain constant between 24h and 48h measurements.

Spectroscopic Identification

- NMR (DMSO-
):
 - 1.05 (t, 3H,
of ethyl).
 - 3.10 (q, 2H,
of ethyl).
 - 4.50 (s, 2H,
).
 - 4.20 (s, 2H,
- broad, exchangeable).
 - 7.2-7.4 (m, 5H, Aromatic).
 - 6.8 (t, 1H,
-ethyl).

References

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